

An In-depth Technical Guide to the Chemical Structure and Isomers of Diaminotoluene

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Compound of Interest

Compound Name: 2,5-Diaminotoluene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diaminotoluene (TDA), a key aromatic amine, plays a pivotal role in numerous industrial and research applications. Primarily utilized as a precursor in the synthesis of toluene diisocyanate (TDI) for the production of polyurethanes, its isomers also serve as vital intermediates in the manufacturing of dyes, pigments, and have emerging applications in medicinal chemistry. This technical guide provides a comprehensive overview of the chemical structure, isomeric forms, physicochemical properties, synthesis, and analytical methodologies of diaminotoluene. Furthermore, it delves into the biological activities of TDA isomers, offering insights for drug development professionals.

Chemical Structure and Isomerism

Diaminotoluene possesses the chemical formula $C_7H_{10}N_2$ and a molecular weight of approximately 122.17 g/mol. The core structure consists of a toluene molecule (a benzene ring substituted with a methyl group) with two amino ($-NH_2$) functional groups attached to the aromatic ring. The positional variation of these two amino groups gives rise to six distinct isomers, each exhibiting unique physical and chemical properties.

The six isomers of diaminotoluene are:

- 2,3-Diaminotoluene

- 2,4-Diaminotoluene
- **2,5-Diaminotoluene**
- 2,6-Diaminotoluene
- 3,4-Diaminotoluene
- 3,5-Diaminotoluene

The structural differences between these isomers are visualized in the following diagram:



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